

An In-Depth Technical Guide to 5-Anilino-1,2,3,4-thiatriazole

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Compound of Interest

Compound Name: 5-Anilino-1,2,3,4-thiatriazole

Cat. No.: B078592

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Anilino-1,2,3,4-thiatriazole is a heterocyclic organic compound that has garnered interest within the scientific community. Its derivatives are noted for a range of biological activities, positioning them as scaffolds of interest in medicinal chemistry and drug development. This guide provides a comprehensive overview of the fundamental properties, synthesis, and known applications of **5-Anilino-1,2,3,4-thiatriazole**, tailored for a technical audience.

Core Molecular Data

The fundamental molecular and physical properties of **5-Anilino-1,2,3,4-thiatriazole** are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₆ N ₄ S	[1] [2] [3]
Molecular Weight	178.21 g/mol	[1] [2]
IUPAC Name	N-phenyl-1,2,3,4-thatriazol-5-amine	[3]
CAS Number	13078-30-3	[1] [3]
Melting Point	142-144 °C	[1]
Decomposition Point	109 °C (observed in one study)	[4]

Synthesis Protocol

The synthesis of **5-Anilino-1,2,3,4-thatriazole** is typically achieved through a diazotization reaction of 4-phenyl-3-thiosemicarbazide.[\[4\]](#)[\[5\]](#)

Experimental Methodology

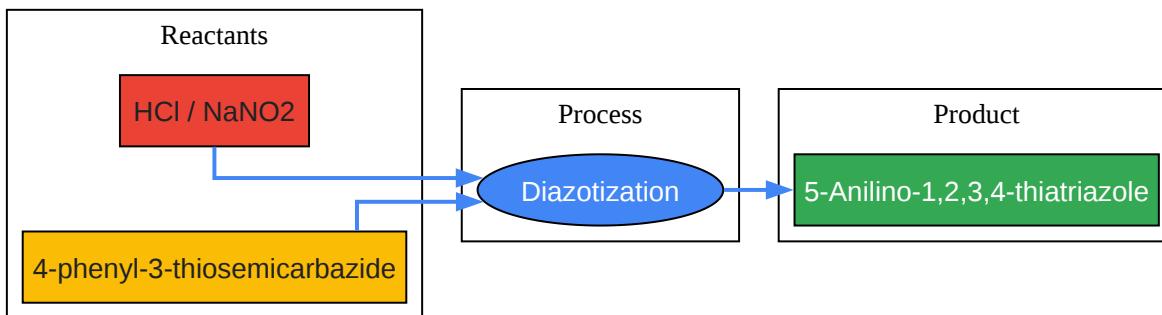
Materials:

- 4-phenyl-3-thiosemicarbazide
- 15% Hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂)
- Distilled water
- Ice bath
- Magnetic stirrer and stir bar
- Erlenmeyer flask (25 mL)
- Hirsch funnel and suction filtration apparatus

Procedure:

- To a 25 mL Erlenmeyer flask, add 0.469 g of 4-phenyl-3-thiosemicarbazide and 2.5 mL of 15% HCl.[4]
- Place a small magnetic stir bar in the flask and cool the suspension in an ice bath to maintain a temperature between 5 °C and 10 °C.[4]
- Prepare a solution of 0.210 g of NaNO₂ dissolved in 0.5 mL of water.
- Over a period of 10 minutes, add 0.4 mL of the NaNO₂ solution dropwise to the stirring suspension of 4-phenyl-3-thiosemicarbazide.[4]
- Isolate the resulting product using suction filtration with a Hirsch funnel.[4]
- Rinse the product three times with 0.5 mL of ice-cold water.[4]
- The product can then be dried for further analysis.

Synthesis Reaction Workflow



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Synthesis of 5-Anilino-1,2,3,4-thiatriazole.

Spectral Data

Infrared (IR) spectroscopy is a key analytical technique for the characterization of **5-Anilino-1,2,3,4-thiatriazole**.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3397	weak	N-H stretch
1614	medium	C=N stretch
1601	medium	Aromatic C=C stretch

Table adapted from experimental data.[\[4\]](#)

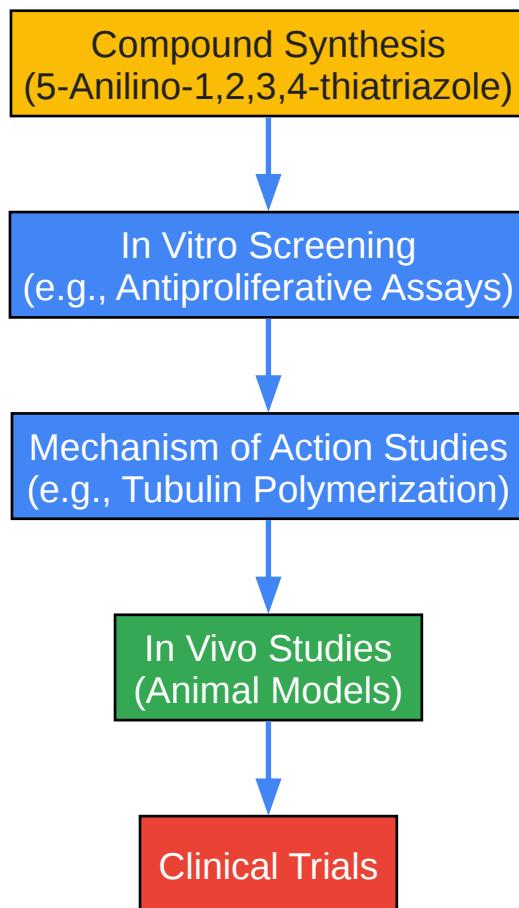
Biological and Pharmacological Context

While in-depth signaling pathway analysis for **5-Anilino-1,2,3,4-thiatriazole** is not extensively documented in publicly available literature, the broader family of thiatriazoles and related triazole compounds are subjects of significant research in drug discovery.

- **Antimicrobial Research:** **5-Anilino-1,2,3,4-thiatriazole** is utilized in the study of microbial cultures and has been shown to be effective against Actinomycetes and Basidiomycetes.[\[6\]](#)
- **Anticancer Potential of Derivatives:** Various derivatives of amino-triazoles have demonstrated potent biological activities. For instance, certain 1,2,4-triazole derivatives have been synthesized and evaluated for their antimitotic and antivascular activities, showing promise as anticancer agents.[\[7\]](#)[\[8\]](#) These compounds often work by inhibiting tubulin polymerization, a critical process in cell division.
- **Antiviral and Anti-infective Applications:** The 1,2,4-triazole nucleus is a core component in several antiviral and anti-infective drugs, highlighting the therapeutic potential of this class of compounds.[\[9\]](#)

The logical flow for investigating the therapeutic potential of a compound like **5-Anilino-1,2,3,4-thiatriazole** would typically follow the workflow illustrated below.

Drug Discovery and Development Workflow



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General workflow for drug discovery.

Conclusion

5-Anilino-1,2,3,4-thiatriazole serves as a foundational molecule with established synthetic routes and characterized properties. While detailed mechanistic studies on this specific compound are limited, its structural motifs are present in a variety of biologically active molecules. This suggests that **5-Anilino-1,2,3,4-thiatriazole** and its derivatives remain a promising area for future research, particularly in the fields of antimicrobial and anticancer drug development. The provided data and protocols offer a solid starting point for researchers and professionals aiming to explore the potential of this compound.

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